Application Note: Rhodium-Catalyzed Synthesis of Seven-Membered Azaspiro Compounds

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Compound of Interest

Compound Name:	*2-Azaspiro[3.5]nonan-7-ol*
CAS No.:	*1434141-67-9*
Cat. No.:	*B1447369*

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Executive Summary

Seven-membered azaspirocycles (e.g., spiro[4.6]undecanes, spiro-azepines) represent a privileged scaffold in medicinal chemistry, forming the core of bioactive alkaloids like cephalotaxine and galanthamine. However, their synthesis is kinetically challenged by the entropic penalty of forming medium-sized rings and the steric congestion of the quaternary spiro-center.

This Application Note details two distinct, field-proven rhodium-catalyzed methodologies to overcome these barriers. Unlike traditional acid-mediated cyclizations, these protocols utilize Rhodium's dual-reactivity modes:

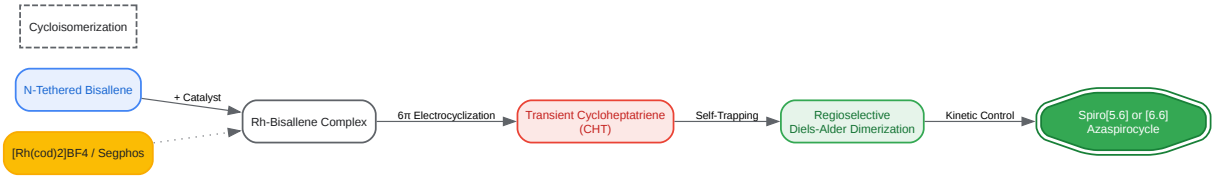
- Rh(I)-Catalyzed Cascade: A convergent assembly of bisallenes to form complex spiro-fused azepines via cycloisomerization/Diels–Alder sequences.
- Rh(II)-Carbenoid [4+3] Cycloaddition: The "Davies Protocol" utilizing vinyldiazoacetates and dienes via a Tandem Cyclopropanation/Cope Rearrangement.

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Mechanistic Logic & Pathway Visualization

The Rh(I) Cascade Pathway (Bisallene Strategy)

This methodology, developed by groups like Mascareñas and Gulías, relies on the ability of cationic Rh(I) to coordinate bisallenes, triggering a cycloisomerization to a transient cycloheptatriene (CHT) intermediate. This intermediate—unstable and highly reactive—undergoes an immediate, highly regioselective Diels–Alder dimerization or trapping to lock the 7-membered ring into a spiro-architecture.



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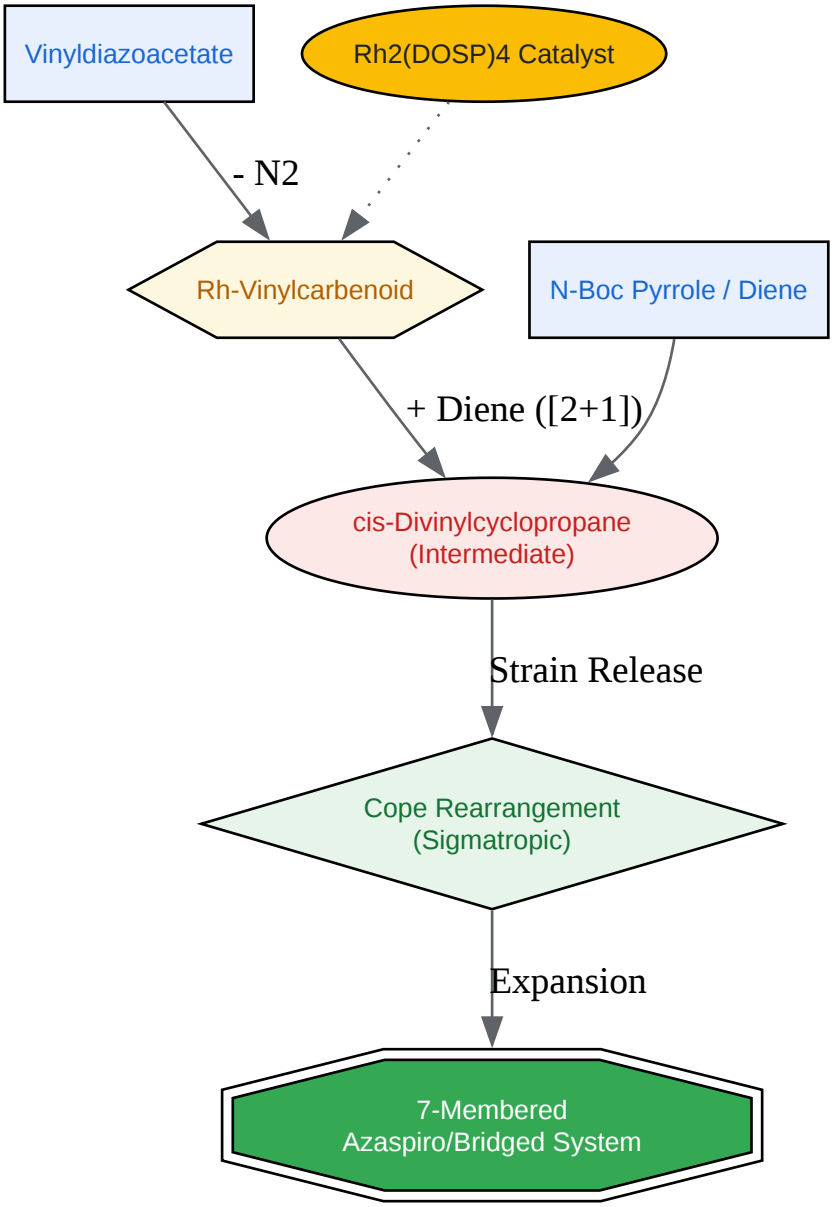
Figure 1: Rh(I)-catalyzed cascade converting linear bisallenes into complex spiro-azepines via a transient CHT intermediate.[1]

The Rh(II) Carbenoid Pathway (Tandem Cyclopropanation/Cope)

The "Davies" approach utilizes Rh(II) dimers (e.g.,

) to decompose vinyldiazoacetates. The resulting metal-carbenoid reacts with a diene (often pyrrole-derived for aza-compounds) to form a cis-divinylcyclopropane. This intermediate is structurally primed for a spontaneous Cope rearrangement, expanding the ring from 3 to 7 members.

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Figure 2: The Tandem Cyclopropanation/Cope Rearrangement sequence for accessing 7-membered rings.

Experimental Protocols

Protocol A: Rh(I)-Catalyzed Bisallene Cascade

Target: Symmetric or complex spiro-azepines. Source Basis: Mascareñas/Gulías (J. Org. Chem. 2022)

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1. Reagents & Setup

- Substrate: N-Tosyl-tethered bisallene (0.2 mmol).
- Catalyst:

  (10 mol%).[1]
- Ligand: (R)-DTBM-Segphos (10 mol%) (Crucial for steric bulk and selectivity).
- Solvent: Anhydrous THF/DCM (4:1 ratio).
- Atmosphere: Argon (Schlenk line technique).

2. Procedure

- Catalyst Pre-formation: In a flame-dried Schlenk tube, dissolve

  (8.1 mg, 0.02 mmol) and (R)-DTBM-Segphos (23.6 mg, 0.02 mmol) in DCM (1 mL). Stir at RT for 15 mins. The solution should turn a deep orange/red.
- Substrate Addition: Dissolve the bisallene substrate (0.2 mmol) in THF (4 mL).
- Reaction: Add the substrate solution to the catalyst mixture via syringe.
- Incubation: Stir the mixture at 40°C for 16–24 hours. Monitor by TLC (the bisallene spot will disappear; a lower Rf spot for the spiro-dimer will appear).
- Quench & Purification: Filter the reaction mixture through a short pad of silica/Celite to remove Rhodium residues. Concentrate in vacuo.
- Isolation: Purify via flash column chromatography (Hexanes/EtOAc gradient).

3. Critical Parameters (Optimization Table)

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Parameter	Recommendation	Effect
Ligand	DTBM-Segphos	Bulky ligands prevent non-selective oligomerization. BINAP often gives lower yields.
Concentration	0.04 M	Higher concentrations favor intermolecular dimerization (spiro formation) over intramolecular [2+2].
Solvent	THF/DCM (4:1)	DCM stabilizes the cationic Rh species; THF ensures substrate solubility.

Protocol B: Rh(II)-Catalyzed [4+3] Cycloaddition

Target: 7-membered rings fused to pyrroles (Tropane/Spiro analogs). Source Basis: Davies Group Methodologies

1. Reagents & Setup

- Diazo Source: Methyl vinyldiazoacetate (1.0 equiv).
- Diene Trap: N-Boc-pyrrole (5.0 equiv) or Exocyclic diene (for spiro).
- Catalyst:

  (1 mol%) or

  (for racemic).
- Solvent: 2,2-Dimethylbutane (2,2-DMB) or Hexanes.

2. Procedure

- Catalyst Solution: Dissolve

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(catalytic amount) and the Diene (N-Boc pyrrole) in 2,2-DMB under Argon. Bring to reflux (approx 50°C).

- Slow Addition (CRITICAL): Dissolve the vinyldiazoacetate in 2,2-DMB. Using a syringe pump, add this solution to the refluxing catalyst mixture over 2–3 hours.
  - Why? Keeping the diazo concentration low prevents "carbene dimerization" (formation of fumarates/maleates) and forces reaction with the diene.
- Workup: Once addition is complete, reflux for an additional 30 mins. Cool to RT.
- Purification: Concentrate directly. The excess pyrrole can often be recovered. Purify the 7-membered azabicycle via silica gel chromatography.

Troubleshooting & Quality Control

Common Failure Modes

- Carbene Dimerization (Protocol B):
  - Symptom:[2][3][4][5] Isolation of diethyl fumarate/maleate instead of spiro product.
  - Fix: Increase the dilution of the diazo precursor and slow down the syringe pump addition rate.
- Lack of Reactivity (Protocol A):
  - Symptom:[2][3][4][5] Recovered starting material.
  - Fix: Ensure the Rh(I) source is cationic (

    or

    counterion). Neutral Rh dimers (like

) often require silver salt activation (

) to open the coordination site.
- Regioisomer Mixtures:

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- Fix: In the [4+3] cycloaddition, the use of bulky chiral catalysts (

) often enhances regiocontrol via the "carbene orientation" in the chiral pocket.

Analytical Validation[1][7]

- NMR Signature: Look for the diagnostic alkene signals of the cycloheptadiene ring (typically

  5.5–6.0 ppm) and the high-field signals of the spiro-junction carbons (

  40–60 ppm).

- HRMS: Essential to distinguish between the [4+3] adduct and potential [2+1] cyclopropane byproducts that failed to rearrange (though these are usually isomers).

References

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